

# Shielding Iridium-192 Gamma Rays: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Iridium-192*

CAS No.: *14694-69-0*

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This guide provides a comprehensive technical overview of the principles and practices for effectively shielding gamma radiation emitted from **Iridium-192** ( $^{192}\text{Ir}$ ). **Iridium-192** is a common radioisotope used in a variety of applications, including industrial radiography and brachytherapy. Due to its complex gamma energy spectrum and significant radiation output, appropriate shielding is critical to ensure radiological safety. This document details the properties of **Iridium-192**, presents shielding data for common materials, outlines experimental protocols for attenuation measurement, and explains the crucial concept of the build-up factor in shielding calculations.

## Properties of Iridium-192

**Iridium-192** is a man-made radioactive isotope with a half-life of 73.83 days.[1] It decays via beta emission ( $\beta^-$ ) to stable Platinum-192 ( $^{192}\text{Pt}$ ) and through electron capture to stable Osmium-192 ( $^{192}\text{Os}$ ).[2] Both decay pathways result in the emission of a spectrum of gamma rays, with principal energies ranging from approximately 296 keV to 612 keV.[2][3] The complex decay scheme results in a weighted average gamma energy of approximately 380 keV.[1]

A summary of the primary gamma ray energies and their intensities for **Iridium-192** is presented below.

| Energy (keV) | Intensity (%) |
|--------------|---------------|
| 296          | 28.7          |
| 308          | 29.7          |
| 317          | 82.7          |
| 468          | 47.8          |
| 589          | 4.5           |
| 604          | 8.2           |
| 612          | 5.3           |

Note: This table includes the most prominent gamma emissions. Additional lower intensity emissions also contribute to the overall dose rate.<sup>[4]</sup>

## Quantitative Shielding Data

The effectiveness of a shielding material is commonly quantified by its Half-Value Layer (HVL) and Tenth-Value Layer (TVL). The HVL is the thickness of a material required to reduce the intensity of the gamma radiation by 50%, while the TVL is the thickness required to reduce the intensity by 90%. These values are dependent on the energy of the gamma radiation and the atomic number and density of the shielding material.

Below are tables summarizing the approximate HVL and TVL for common shielding materials against **Iridium-192** gamma rays.

Table 1: Half-Value Layers (HVL) for **Iridium-192** Gamma Rays

| Shielding Material | Density (g/cm <sup>3</sup> ) | HVL (mm) | HVL (inches) |
|--------------------|------------------------------|----------|--------------|
| Lead (Pb)          | 11.35                        | 4.8      | 0.19         |
| Tungsten (W)       | 19.3                         | 3.3      | 0.13         |
| Steel (Fe)         | 7.87                         | 12.7     | 0.50         |
| Concrete           | 2.35                         | 44.5     | 1.75         |

Source:[5]

Table 2: Tenth-Value Layers (TVL) for **Iridium-192** Gamma Rays

| Shielding Material | Density (g/cm <sup>3</sup> ) | TVL (mm) | TVL (inches) |
|--------------------|------------------------------|----------|--------------|
| Lead (Pb)          | 11.35                        | 16       | 0.63         |
| Tungsten (W)       | 19.3                         | ~11      | ~0.43        |
| Steel (Fe)         | 7.87                         | ~42      | ~1.65        |
| Concrete           | 2.35                         | 152      | 5.98         |

Source:[6] Note: TVL is approximately 3.32 times the HVL. Some values are calculated based on this relationship.

## Experimental Protocols for Gamma Ray Attenuation Measurement

The determination of shielding effectiveness is performed through gamma ray attenuation experiments. These experiments can be conducted under two primary geometric conditions: narrow beam and broad beam geometry.

### Narrow Beam Geometry Experiment

This setup is designed to measure the attenuation of the primary, unscattered gamma rays, providing a direct measurement of the linear attenuation coefficient ( $\mu$ ).

Objective: To determine the Half-Value Layer (HVL) and linear attenuation coefficient of a material under ideal, collimated conditions.

Materials:

- **Iridium-192** source
- Lead collimator with a narrow aperture
- Set of accurately measured thicknesses of the shielding material under investigation
- Gamma-ray detector (e.g., NaI(Tl) scintillation detector or a high-purity germanium detector)
- Multichannel analyzer (MCA)
- Shielded detector housing to minimize background radiation
- Calipers for precise thickness measurements

Procedure:

- **Background Measurement:** With the **Iridium-192** source shielded or removed, acquire a background radiation spectrum for a predetermined time.
- **Initial Intensity ( $I_0$ ) Measurement:** Place the **Iridium-192** source in the experimental setup without any shielding material between the source and the detector. The detector should be positioned at a fixed distance from the source. Acquire a gamma-ray spectrum for a set duration and record the total counts within the primary energy peaks of **Iridium-192**. This value, corrected for background radiation, represents the initial intensity ( $I_0$ ).
- **Attenuated Intensity ( $I$ ) Measurements:** Place a known thickness of the shielding material between the source and the detector. Ensure the material is positioned perpendicular to the beam path.
- Acquire a gamma-ray spectrum for the same duration as the  $I_0$  measurement. Record the total counts within the primary energy peaks, corrected for background. This is the attenuated intensity ( $I$ ).

- Repeat step 4 for increasing thicknesses of the shielding material.
- Data Analysis:
  - Plot the natural logarithm of the intensity ( $\ln(I)$ ) versus the thickness of the shielding material ( $x$ ).
  - The data should fall on a straight line, confirming the exponential attenuation of the gamma rays.
  - The slope of this line is equal to the negative of the linear attenuation coefficient ( $-\mu$ ).
  - The HVL can be calculated from the linear attenuation coefficient using the formula:  $HVL = 0.693 / \mu$ .

## Broad Beam Geometry Experiment

This setup more closely represents real-world shielding scenarios by including the contribution of scattered gamma rays.

Objective: To measure the attenuation under conditions that include scattered radiation and to determine the build-up factor.

Materials:

- Same as for the narrow beam experiment, but with a less restrictive or no source collimator.

Procedure:

- The experimental setup is similar to the narrow beam geometry, but the collimation is removed or significantly widened to allow a broad beam of gamma rays to interact with the shielding material.
- Follow the same procedural steps as the narrow beam experiment to measure the initial intensity ( $I_0$ ) and the attenuated intensities ( $I$ ) for various thicknesses of the shielding material.
- Data Analysis:

- Plot the intensity (I) versus the thickness of the shielding material (x) on a semi-logarithmic graph.
- The resulting curve will not be a straight line due to the contribution of scattered photons (the build-up effect).
- The effective attenuation will be less than that observed in the narrow beam geometry.

## The Build-up Factor

In a broad beam of gamma rays, as photons pass through a shielding material, some are absorbed, while others are scattered via the Compton effect. These scattered photons have lower energy and a different direction but can still reach the detector, contributing to the overall dose. This phenomenon is known as the build-up effect.

The build-up factor (B) is a dimensionless correction factor used in shielding calculations to account for the contribution of scattered radiation. It is the ratio of the total detected dose (primary and scattered photons) to the dose from the primary, unscattered photons alone.

The equation for gamma ray attenuation in a broad beam is:

$$I = I_0 * B * e^{(-\mu x)}$$

Where:

- I = Transmitted intensity in a broad beam
- $I_0$  = Initial intensity
- B = Build-up factor
- $\mu$  = Linear attenuation coefficient (from narrow beam measurements)
- x = Thickness of the shielding material

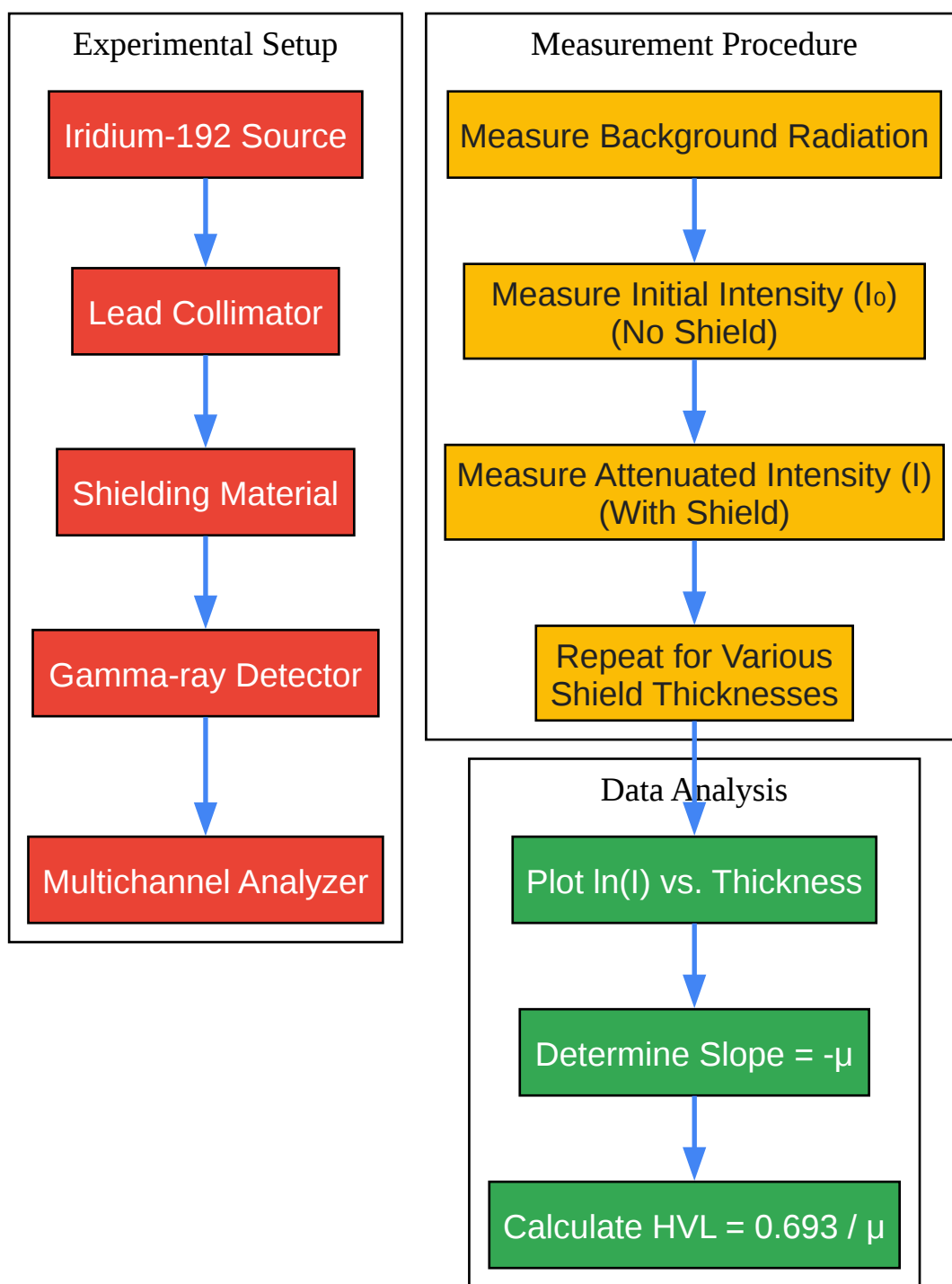
The build-up factor is dependent on several variables:

- The energy of the incident gamma rays.

- The atomic number of the shielding material.
- The thickness of the shield in mean free paths ( $\mu x$ ).
- The geometry of the source, shield, and detector.

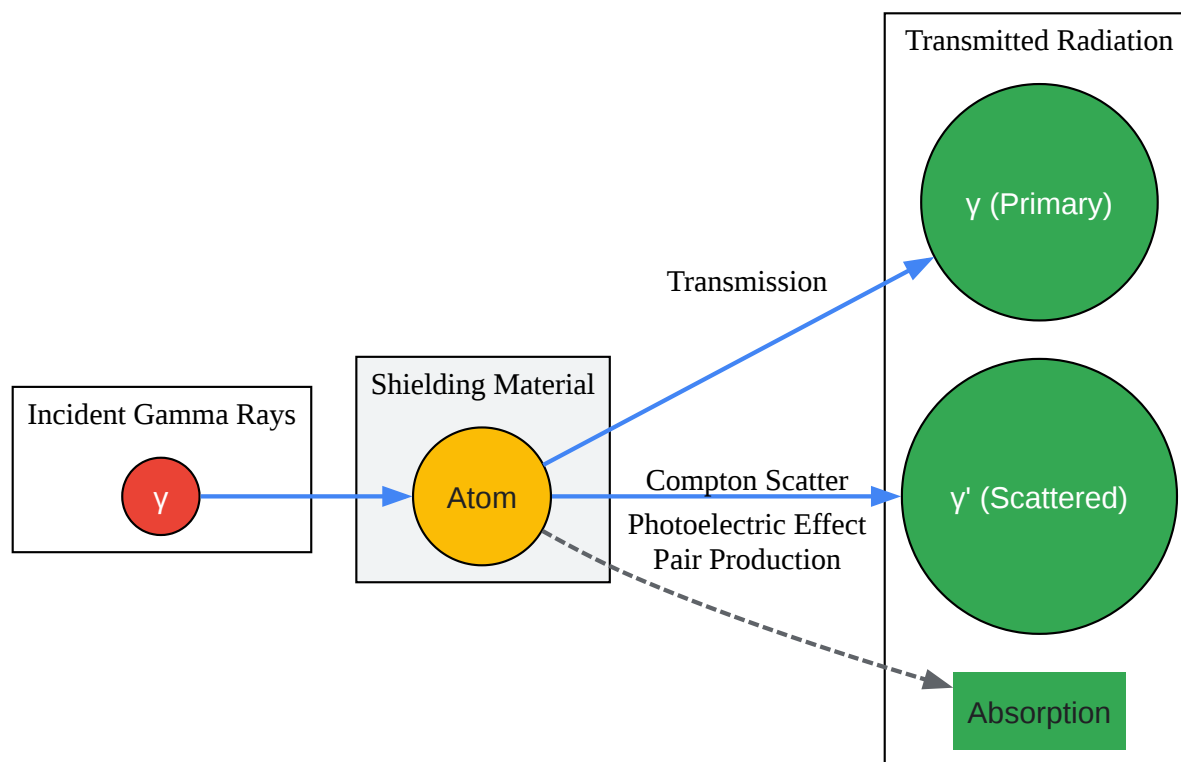
Build-up factors can be complex to calculate and are often obtained from pre-computed tables, such as those provided by the National Institute of Standards and Technology (NIST).

## Visualizations



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Caption: Workflow for Narrow Beam Gamma Ray Attenuation Measurement.



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Caption: Interaction of Gamma Rays with Shielding Material.

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## References

- 1. [oncologymedicalphysics.com](http://oncologymedicalphysics.com) [oncologymedicalphysics.com]
- 2. Iridium-192 - Wikipedia [en.wikipedia.org]
- 3. [qsa-global.com](http://qsa-global.com) [qsa-global.com]

- [4. researchgate.net \[researchgate.net\]](#)
- [5. Nondestructive Evaluation Physics : X-Ray \[nde-ed.org\]](#)
- [6. Physical and Dosimetric Aspects of the Iridium-Knife - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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